HPLC method development for purity analysis of imidazopyridine nitriles

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Compound of Interest

Compound Name:	*6-Iodoimidazo[1,2-a]pyridine-3-carbonitrile*
CAS No.:	*886859-72-9*
Cat. No.:	*B3195151*

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References

1.[1] Title: Greener and whiter analytical method development and validation for determining the presence of zolpidem tartrate infused in apple juice using RP-HPLC via magnetic solid-phase extraction followed by LC-MS confirmatory analysis Source: RSC Advances (rsc.org) URL:[Link] 2.[2] Title: Method development and Validation for simultaneous estimation of Melatonin and Zolpidem tartrate by using RP-HPLC Source: Scholars Academic Journal of Pharmacy (saspublishers.com) URL:[Link] 3.[3] Title: Validated Stability Indicating HPLC Method for Determination of Zolpidem in the Presence of Its Degradation Products Source: The Open Conference Proceedings Journal (benthamopen.com) URL:[Link]

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Sources

- 1. Greener and whiter analytical method development and validation for determining the presence of zolpidem tartrate infused in apple juice using RP-HPLC ... - RSC Advances (RSC Publishing) DOI:10.1039/D4RA04303K [pubs.rsc.org]
- 2. saspublishers.com [saspublishers.com]
- 3. benthamopen.com [benthamopen.com]

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